

In-Depth Technical Guide: Safety Data for Boc-L-Ala-OH-d4

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Compound of Interest

Compound Name: Boc-L-Ala-OH-d4

Cat. No.: B563156

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Disclaimer: A specific Safety Data Sheet (SDS) for the deuterated compound **Boc-L-Ala-OH-d4** was not located. This guide is based on the safety data for its non-deuterated analogue, Boc-L-Ala-OH (N-(tert-Butoxycarbonyl)-L-alanine). The isotopic substitution of hydrogen with deuterium is not expected to significantly alter the chemical's hazardous properties; therefore, the information presented here should be considered highly relevant for the handling and safety of **Boc-L-Ala-OH-d4**.

This technical guide provides a comprehensive overview of the safety data for Boc-L-Ala-OH, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and organized for clarity and ease of use.

Chemical Identification and Properties

This section details the fundamental identifiers and physical and chemical properties of Boc-L-Ala-OH.

Identifier	Value	Reference
Product Name	Boc-L-Ala-OH	[1] [2] [3] [4]
Synonyms	N-(tert-Butoxycarbonyl)-L-alanine	[1] [3]
CAS Number	15761-38-3	[1] [3] [4]
Molecular Formula	C ₈ H ₁₅ NO ₄	[2] [4]
Molecular Weight	189.21 g/mol	[4] [5]

Physical and Chemical Properties	Value	Reference
Physical State	Powder Solid	[1] [3]
Appearance	White	[1] [3]
Odor	Odorless	[1] [3]
Melting Point/Range	81 - 84 °C / 177.8 - 183.2 °F	[1] [3]
Boiling Point/Range	No information available	[1] [3]
Flash Point	No information available	[1] [3]

Hazard Identification and Classification

While many suppliers do not classify this chemical as hazardous under the 2012 OSHA Hazard Communication Standard[\[1\]](#)[\[2\]](#)[\[3\]](#), some sources provide a GHS classification, which should be considered for safe handling.

Hazard Classification	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Label Elements:

- Signal Word: Warning
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[6]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]

First-Aid Measures

The following diagram outlines the recommended first-aid procedures in case of exposure.

Caption: First-Aid Response Workflow

Handling, Storage, and Stability

Proper handling and storage are crucial to maintain the chemical's integrity and ensure user safety.

Handling and Storage Guidelines:

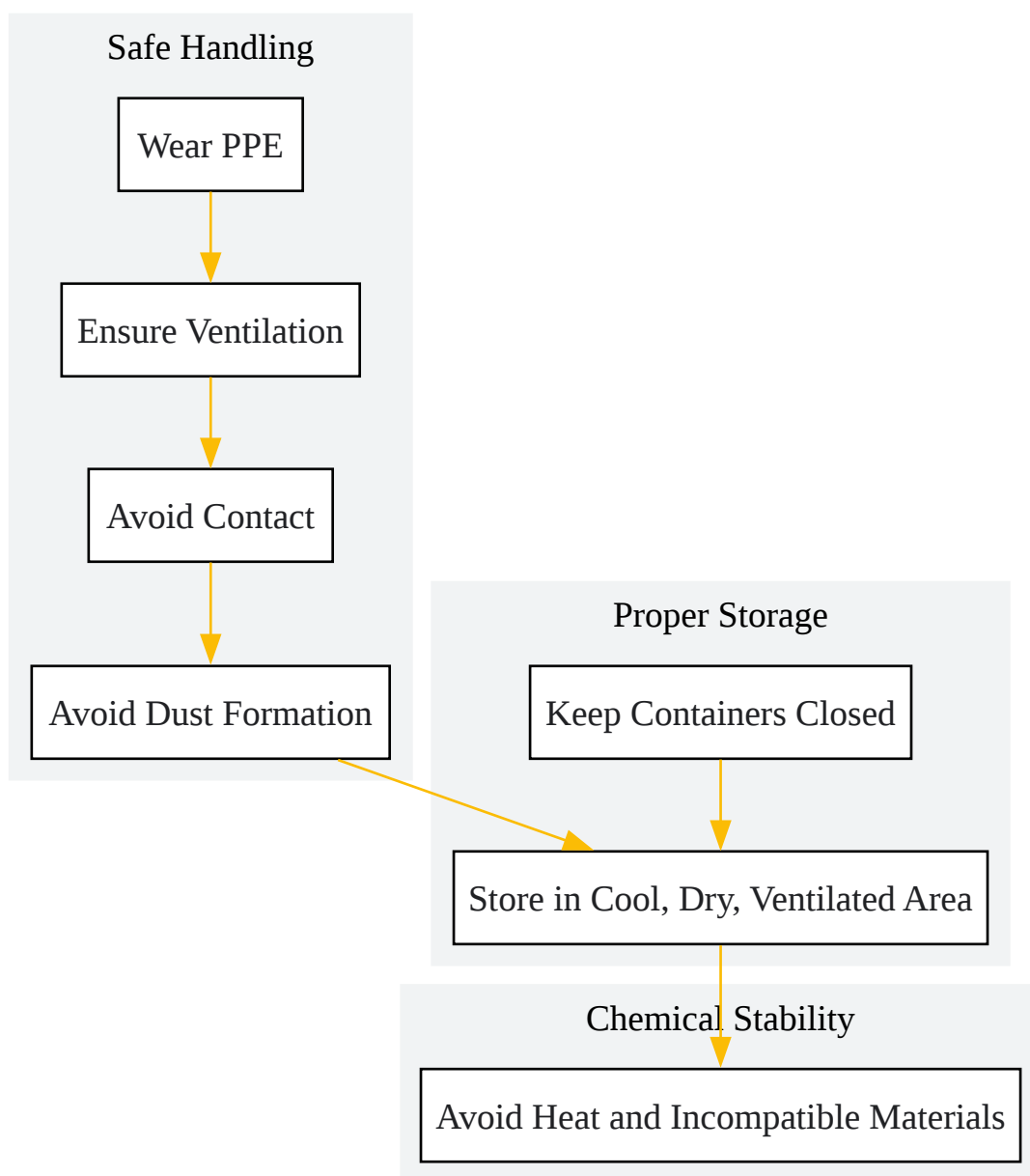
- Handling: Always wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[7] Ensure adequate ventilation to avoid dust formation and inhalation.[6] Avoid contact with eyes, skin, and clothing.[6]

- Storage: Store in a dry, cool, and well-ventilated area.[\[6\]](#)[\[7\]](#) Keep containers tightly closed when not in use.[\[6\]](#)[\[7\]](#)

Stability and Reactivity:

Parameter	Information	Reference
Reactivity	None known based on available information.	[1]
Chemical Stability	Stable under normal conditions.	[1]
Conditions to Avoid	Incompatible products, excess heat, and dust formation.	[7]
Incompatible Materials	Strong oxidizing agents.	
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NO _x).	

The following diagram illustrates the logical relationship between handling, storage, and stability.



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Caption: Workflow for Safe Handling and Storage

Experimental Protocols

The Safety Data Sheets used as sources for this guide are summary documents and do not provide detailed experimental protocols for the toxicological and physical-chemical data presented. For detailed methodologies, it is recommended to consult specialized toxicological databases and chemical literature.

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References

- 1. fishersci.com [fishersci.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. fishersci.com [fishersci.com]
- 4. chemimpex.com [chemimpex.com]
- 5. BOC-D-alanine | C₈H₁₅NO₄ | CID 637606 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. assets.thermofisher.cn [assets.thermofisher.cn]
- 7. fishersci.com [fishersci.com]
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